

# 5-Methoxy-4-methylpyridin-3-amine molecular weight and formula

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## Compound of Interest

Compound Name: 5-Methoxy-4-methylpyridin-3-amine

Cat. No.: B1354662

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## Technical Data: 5-Methoxy-4-methylpyridin-3-amine

This document provides the core physicochemical properties of **5-Methoxy-4-methylpyridin-3-amine**, a compound of interest for researchers and scientists in drug development and chemical synthesis.

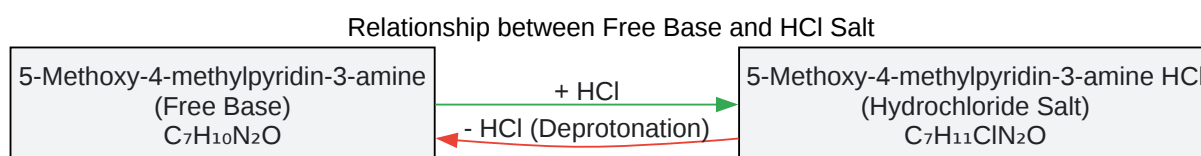
## Physicochemical Properties

The fundamental molecular data for **5-Methoxy-4-methylpyridin-3-amine** and its common hydrochloride salt form are summarized below. These values are critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub> O	[1]
Molecular Weight	138.17 g/mol	[1]
Exact Mass	138.079312947 Da	[1]
CAS Number	77903-28-7	[1]
HCl Salt Form	5-Methoxy-4-methylpyridin-3-amine hydrochloride	
Molecular Formula	C <sub>7</sub> H <sub>11</sub> ClN <sub>2</sub> O	[2][3]
Molecular Weight	174.63 g/mol	[2]
CAS Number	1185094-00-1	[2]

## Logical Relationship of Compound Forms

The relationship between the free base form of the compound and its hydrochloride salt is a fundamental acid-base reaction. This is a common practice in pharmaceutical chemistry to improve the solubility and stability of amine-containing compounds.



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Figure 1: Acid-Base Reaction.

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## References

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